

An In-depth Technical Guide to the Health and Safety of Butyl Isovalerate

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Compound of Interest

Compound Name: *Butyl isovalerate*

Cat. No.: *B089475*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **butyl isovalerate**, a flammable liquid and vapor. The following sections detail its physical and chemical properties, toxicological data, safe handling and storage procedures, emergency protocols, and recommended experimental methodologies for safety assessment. All quantitative data is summarized in tables for clarity, and key procedural workflows are illustrated with diagrams.

Chemical and Physical Properties

Butyl isovalerate is a colorless liquid with a fruity odor.^[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C9H18O2	--INVALID-LINK--
Molecular Weight	158.24 g/mol	--INVALID-LINK--
Boiling Point	175 °C	--INVALID-LINK--
Flash Point	62 °C (143.6 °F) - closed cup	--INVALID-LINK--
Density	0.858 g/mL at 25 °C	--INVALID-LINK--
Vapor Pressure	1.1 ± 0.3 mmHg at 25°C	--INVALID-LINK--
Water Solubility	Insoluble	--INVALID-LINK--
LogP	3.18	--INVALID-LINK--

Hazard Identification and GHS Classification

Butyl isovalerate is classified as a flammable liquid and may cause skin, eye, and respiratory irritation.^[2]

GHS Classification:^[2]^[3]^[4]

- Flammable Liquids: Category 3
- Skin Irritation: Category 2
- Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Hazard Statements:^[2]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Toxicological Data

The available toxicological data for **butyl isovalerate** is summarized below. It is important to note that detailed experimental protocols for these specific historical studies are not readily available. Therefore, standardized OECD test guidelines are presented in Section 7 as representative methodologies.

Test	Species	Route	Result	Reference
LD50	Rat	Oral	> 5000 mg/kg	--INVALID-LINK-- [5]
LD50	Rabbit	Oral	8230 mg/kg	--INVALID-LINK-- [5]
LD50	Rabbit	Dermal	> 5000 mg/kg	--INVALID-LINK-- [5]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **butyl isovalerate**.

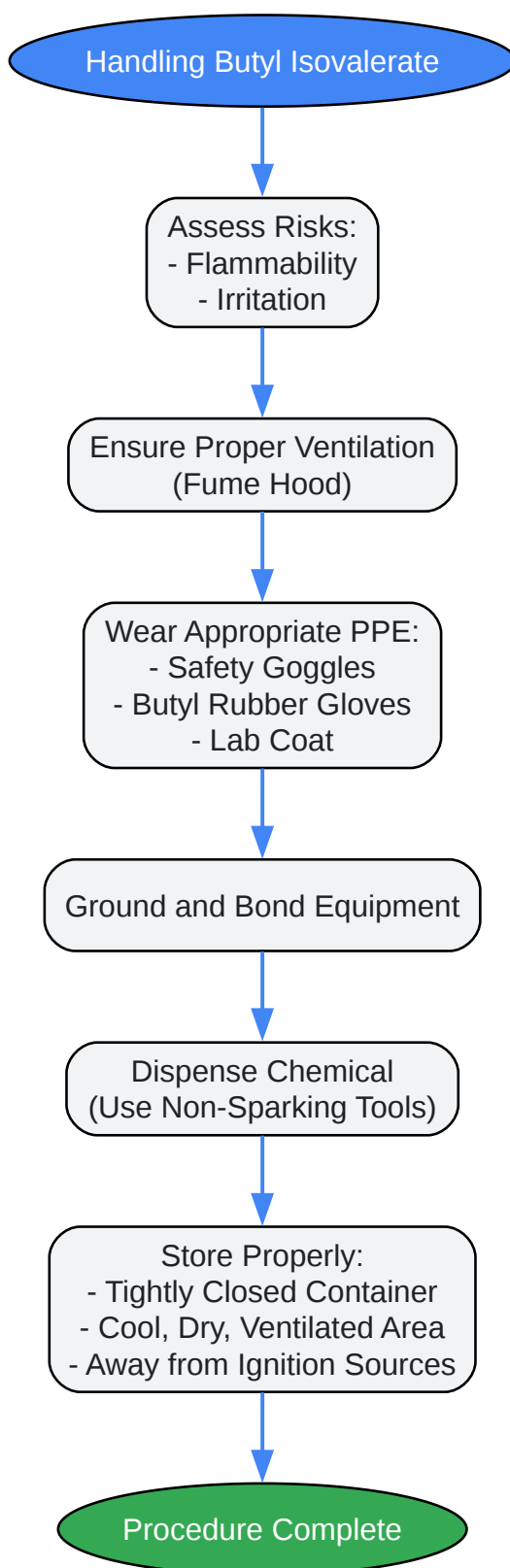
Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)
- Avoid breathing vapors or mists.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[7\]](#) No smoking.[\[7\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[\[7\]](#)[\[8\]](#) For esters, butyl rubber gloves are often

recommended.[9]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][7]
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature can be found on the product label.[6]



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Caption: Workflow for the safe handling of **butyl isovalerate**.

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First Aid Measures:

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[10\]](#)
- **Skin Contact:** Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes.[\[11\]](#) Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[11\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

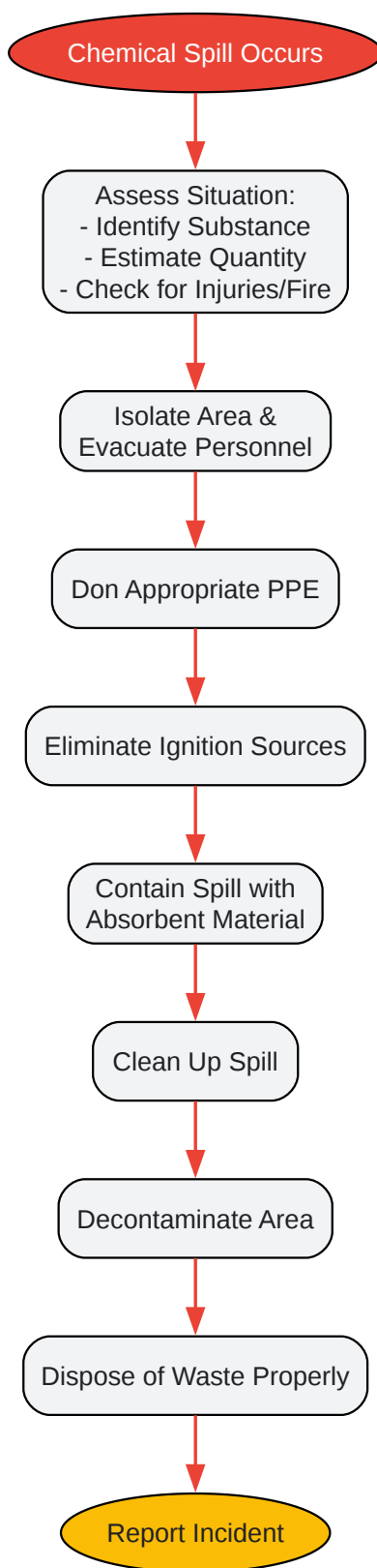
Fire-Fighting Measures:

- **Suitable Extinguishing Media:** Use alcohol-resistant foam, dry chemical, carbon dioxide (CO₂), or water spray.[\[10\]](#)[\[12\]](#)
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.[\[10\]](#)
- **Specific Hazards:** Vapors may form explosive mixtures with air.[\[12\]](#) Fire may produce irritating, corrosive, and/or toxic gases.[\[10\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[10\]](#)

Spill Response:

- **Isolate and Evacuate:** Immediately alert others in the area and evacuate if necessary.[\[13\]](#)[\[14\]](#)
- **Eliminate Ignition Sources:** Remove all sources of heat, sparks, and open flames.[\[10\]](#)

- Ventilate: Ensure the area is well-ventilated.
- Containment: Use inert absorbent materials like sand, earth, or vermiculite to contain the spill.[\[10\]](#) Prevent the spill from entering drains or waterways.[\[10\]](#)
- Cleanup: Carefully collect the absorbed material into a suitable, labeled container for disposal.[\[14\]](#)
- Decontaminate: Clean the spill area with soap and water.
- Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[\[10\]](#)



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Caption: Decision tree for responding to a **butyl isovalerate** spill.

Ecotoxicological Information

There is limited specific ecotoxicological data available for **butyl isovalerate**. Most safety data sheets indicate that data on toxicity to fish, daphnia, and algae is not available.^[7] However, it is not expected to be an environmental toxin.^{[15][16]}

Persistence and Degradability:

- Information on the biodegradability of **butyl isovalerate** is not readily available. However, aliphatic esters are generally expected to be biodegradable.^{[17][18]}

Experimental Protocols for Safety Assessment

While specific, detailed experimental protocols for the historical toxicological studies on **butyl isovalerate** are not available, the following OECD guidelines represent the current, internationally accepted standard methodologies for assessing the safety of chemicals.

Acute Oral Toxicity - OECD Guideline 425 (Up-and-Down Procedure)

This method is used to determine the LD50 of a substance when administered orally.^{[19][20][21]}

Principle: A stepwise procedure where a single animal is dosed at a time.^[20] If the animal survives, the next animal is given a higher dose; if it dies, the next receives a lower dose.^[20] This continues until a stopping criterion is met, allowing for the calculation of the LD50 with a reduced number of animals.^[15]

Methodology:

- Test Animals:** Typically, rats of a single sex (usually females) are used.^[19]
- Housing and Feeding:** Animals are housed individually with controlled temperature, humidity, and lighting cycles.^[15] Standard laboratory diets and drinking water are provided.^[15]
- Dose Administration:** The test substance is administered orally by gavage.^[20] Animals are fasted prior to dosing.^[20]

- Observation Period: Animals are observed for 14 days for signs of toxicity and mortality.[19]
- Data Analysis: The LD50 is calculated using the maximum likelihood method.[20]

Acute Dermal Toxicity - OECD Guideline 402

This guideline assesses the potential for a substance to cause toxicity through skin contact.[22]
[23]

Principle: The test substance is applied to a shaved area of the skin of the test animals, and the animals are observed for signs of toxicity and mortality.[22]

Methodology:

- Test Animals: Rats are typically used.[23]
- Preparation: The fur is clipped from the dorsal area of the trunk of the test animals 24 hours before the test.
- Dose Application: The test substance is applied uniformly over an area of approximately 10% of the total body surface. The area is then covered with a porous gauze dressing and non-irritating tape for 24 hours.[24]
- Observation Period: Animals are observed for 14 days for signs of skin irritation, systemic toxicity, and mortality.[22]
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.[22]

Aquatic Ecotoxicity

Daphnia sp. Acute Immobilisation Test - OECD Guideline 202

This test evaluates the acute toxicity of a substance to freshwater invertebrates.[6][25]

Principle:Daphnia magna are exposed to the test substance for 48 hours, and the concentration that causes immobilization in 50% of the population (EC50) is determined.[25]
[26]

Methodology:

- Test Organism: *Daphnia magna*, less than 24 hours old.[\[26\]](#)
- Test Conditions: The test is conducted in a defined medium at a constant temperature (20 ± 2 °C) with a 16-hour light/8-hour dark photoperiod.[\[25\]](#)
- Procedure: Daphnids are exposed to at least five concentrations of the test substance in a geometric series.[\[25\]](#) Immobilization is recorded at 24 and 48 hours.[\[26\]](#)
- Endpoint: The 48-hour EC50 is calculated.[\[26\]](#)

Freshwater Alga and Cyanobacteria, Growth Inhibition Test - OECD Guideline 201

This test assesses the effect of a substance on the growth of freshwater algae.[\[10\]](#)[\[11\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

Principle: Exponentially growing cultures of algae are exposed to the test substance over 72 hours.[\[27\]](#) The inhibition of growth is measured and compared to a control.[\[28\]](#)

Methodology:

- Test Organism: Commonly used species include *Pseudokirchneriella subcapitata*.[\[28\]](#)
- Test Conditions: The test is conducted in a nutrient-rich medium under continuous illumination and constant temperature.[\[28\]](#)
- Procedure: Algal cultures are exposed to at least five concentrations of the test substance.[\[27\]](#) Algal growth is measured at 24, 48, and 72 hours.[\[27\]](#)
- Endpoint: The EC50 for growth rate inhibition is calculated.[\[27\]](#)

Ready Biodegradability - OECD Guideline 301

This set of guidelines is used to determine if a chemical is readily biodegradable in an aerobic aqueous environment.[\[12\]](#)[\[13\]](#)[\[30\]](#)

Principle: A small amount of the test substance is inoculated with microorganisms from sources like activated sludge. The biodegradation is monitored over 28 days by measuring parameters such as dissolved organic carbon (DOC) removal, CO₂ production, or oxygen consumption.^[12]^[30]

Methodology (Example: CO₂ Evolution Test - OECD 301B):^[7]

- Setup: A known concentration of the test substance is added to a mineral medium inoculated with microorganisms. The mixture is aerated with CO₂-free air.
- Monitoring: The CO₂ produced during biodegradation is trapped in a barium hydroxide solution, and the amount is determined by titration.
- Duration: The test is typically run for 28 days.^[7]
- Pass Level: A substance is considered readily biodegradable if it reaches >60% of its theoretical maximum CO₂ production within a 10-day window.^[7]

Disposal Considerations

Dispose of **butyl isovalerate** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations.^[10] Do not allow the chemical to enter drains, water courses, or the soil.^[10]

This technical guide is intended to provide comprehensive health and safety information for the use of **butyl isovalerate** in a research and development setting. It is essential to always consult the specific Safety Data Sheet (SDS) for the product you are using and to conduct a thorough risk assessment before beginning any work.

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